

# UNC2881 specificity profile kinase panel

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**Compound Focus:** UNC2881

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## UNC2881 Specificity Profile

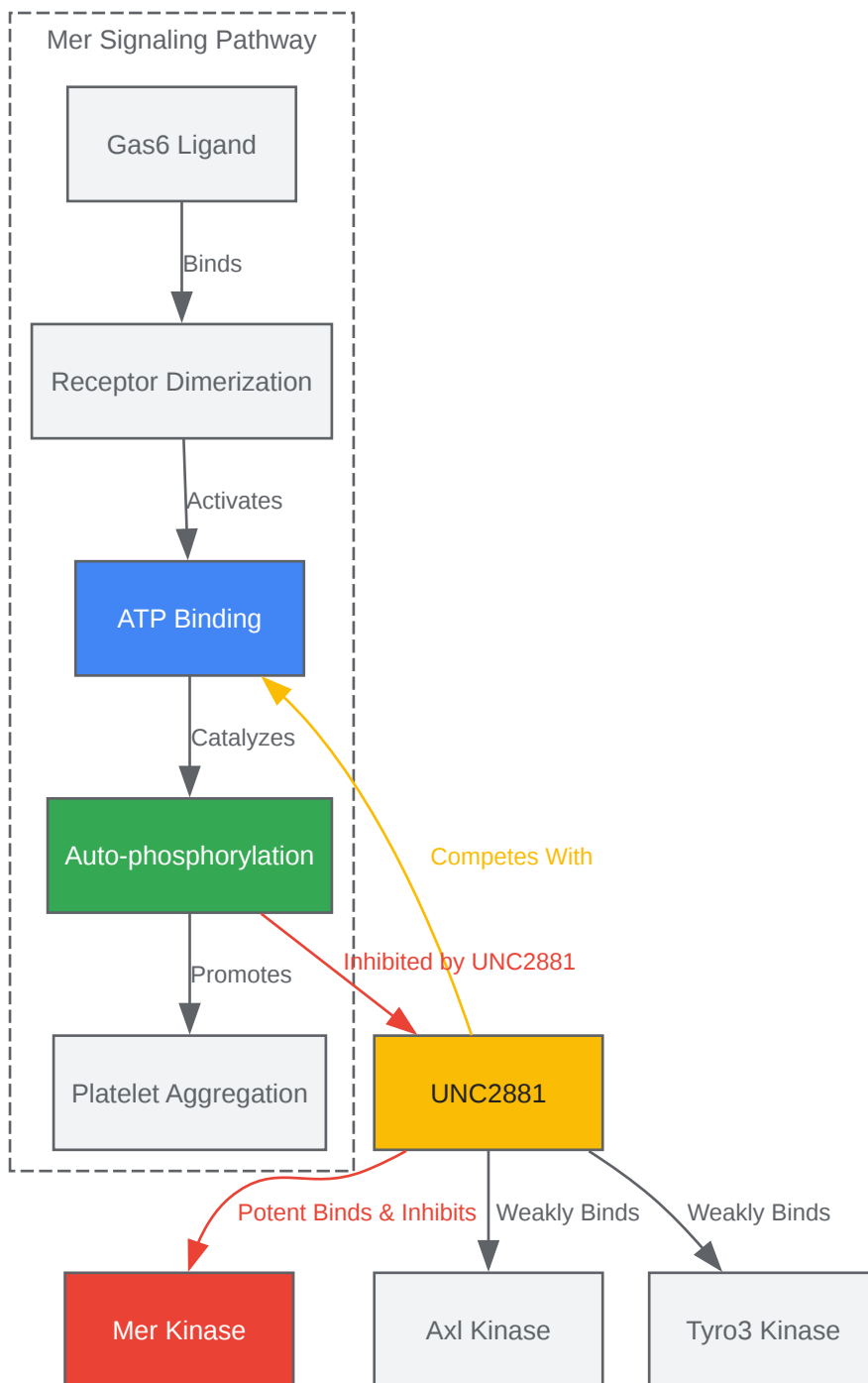
The table below summarizes the available quantitative data on **UNC2881**'s activity against the TAM kinase family from initial scientific characterization [1] [2] [3].

Kinase Target	Biochemical IC <sub>50</sub>	Cellular IC <sub>50</sub>	Selectivity Fold (over Mer)
Mer	4.3 nM [2] [4]	22 nM [1] [2] [3]	-
Axl	360 nM [3]	Not specified	83-fold [2] [4]
Tyro3	250 nM [2] [4]	Not specified	58-fold [2] [4]

## Mechanism of Action and Selectivity

**UNC2881** was developed using a structure-based design strategy. The inhibitor binds to the Mer kinase domain, forming key hydrogen bonds with the **hinge region** (residues Pro672 and Met674) and the **gatekeeper region** (Arg727) [1]. Its high selectivity within the TAM family is attributed to the specific conformational constraints of its substituted-pyrimidine scaffold [1].

The following diagram illustrates the mechanism of Mer kinase inhibition by **UNC2881** and its established selectivity within the TAM family.



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## Experimental Protocols for Profiling

The selectivity data for **UNC2881** was generated using established biochemical and cellular assays [1]. To conduct a broader kinase selectivity profile, the following standard methodologies are available through specialized contract research organizations:

- **Biochemical Kinase Assays:** These measure the direct inhibition of a purified kinase's activity. Common formats include:
  - **Radiometric Filter Binding:** The classic "gold standard" that measures the transfer of a radioactive phosphate group from ATP to a substrate [5] [6].
  - **Microfluidic Mobility Shift (Caliper):** A non-radioactive method that separates and detects phosphorylated and non-phosphorylated substrates based on their electrophoretic mobility [6] [7].
- **Cellular Assays:** These validate inhibitor activity in a live-cell context, often by measuring the reduction of target kinase phosphorylation (e.g., via Western blot) after cell treatment [1] [2].
- **Commercial Profiling Services:** Companies like **Reaction Biology** and **DiscoverX** offer large-scale kinome profiling services, screening compounds against hundreds of kinases simultaneously to generate comprehensive selectivity profiles [5] [6].

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